

Application Notes and Protocols for High-Resolution Mass Spectrometry of Fomentariol

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Compound of Interest

Compound Name: *Fomentariol*

CAS No.: 53948-12-2

Cat. No.: B12762218

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fomentariol, a natural benzotropolone derivative isolated from the medicinal mushroom *Fomes fomentarius*, has garnered significant interest within the scientific community.^[1] This interest stems from its promising pharmacological activities, including anti-diabetic, antioxidant, and anti-inflammatory properties.^{[1][2]} As a potential therapeutic agent, detailed structural characterization and sensitive quantification are paramount. High-resolution mass spectrometry (HRMS), particularly when coupled with liquid chromatography (LC), stands as a powerful analytical tool for the unambiguous identification and in-depth structural elucidation of **Fomentariol** in complex biological matrices.

These application notes provide a comprehensive overview and detailed protocols for the analysis of **Fomentariol** using Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight (UPLC-QTOF) Mass Spectrometry.

Chemical and Biological Profile of Fomentariol

Fomentariol's biological efficacy is linked to its ability to modulate key signaling pathways. Its anti-inflammatory effects are attributed to the suppression of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway and downregulation of the Extracellular signal-regulated kinase (ERK) signaling pathway.[2][3] Furthermore, its potential as an anti-diabetic agent is demonstrated by its inhibitory action on α -glucosidase and Dipeptidyl peptidase-4 (DPP-4), enzymes crucial in carbohydrate metabolism.[3]

High-Resolution Mass Spectrometry Analysis of Fomentariol

HRMS analysis of **Fomentariol** provides high-accuracy mass measurements, enabling the determination of its elemental composition and aiding in its structural confirmation. The following table summarizes the key mass spectrometric data for **Fomentariol**.

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₁₆ O ₆	[1]
Theoretical Mass	332.0896 Da	[1]
Ionization Mode	Negative Electrospray Ionization (ESI)	[1]
Observed Ion	[M-H] ⁻	[1]
Observed m/z	331.0820	[1]

Fragmentation Analysis of Fomentariol

Tandem mass spectrometry (MS/MS) experiments provide valuable structural information through the characteristic fragmentation pattern of the parent ion. The product ion spectrum of **Fomentariol**, obtained at a collision energy of 15 V, reveals key structural fragments.

Precursor Ion (m/z)	Collision Energy (V)	Product Ions (m/z)
331.0820	15	Further research is needed to identify specific product ions. The product ion spectrum has been generated and is available in the cited literature. [1]

Experimental Protocols

A detailed, step-by-step methodology for the extraction and HRMS analysis of **Fomentariol** is provided below. This protocol is adapted from established methods for the analysis of **Fomentariol** and other fungal metabolites.

Sample Preparation: Ethanolic Extraction of Fomentariol

This protocol describes a rapid, single-step extraction of **Fomentariol** from fungal material.[\[1\]](#)

Materials:

- Fruiting bodies of *Fomes fomentarius*
- Ethanol (analytical grade)
- Filter paper
- 0.22 µm nylon syringe filter
- Acetonitrile (HPLC grade)
- Water (HPLC grade)

Procedure:

- Obtain and dry the fruiting bodies of *Fomes fomentarius*.
- Grind the dried fungal material into a fine powder.

- Accurately weigh a portion of the powdered material.
- Suspend the powder in ethanol in a suitable flask.
- Incubate the mixture for 24 hours at room temperature with occasional shaking.
- Filter the extract through filter paper to remove solid debris.
- Evaporate the ethanol from the filtrate under reduced pressure or in a fume hood to obtain the crude extract.
- Reconstitute the dried extract in an appropriate volume of acetonitrile/water (50:50, v/v).
- Filter the reconstituted solution through a 0.22 μm nylon syringe filter prior to UPLC-HRMS analysis.

UPLC-QTOF-MS Analysis Protocol

This protocol outlines the instrumental parameters for the analysis of **Fomentariol**.

Instrumentation:

- UPLC system coupled to a QTOF mass spectrometer.

UPLC Conditions:

Parameter	Setting
Column	Reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.7 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	Optimized for separation of Fomentariol
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	30 - 40 °C
Injection Volume	1 - 5 μ L

QTOF-MS Conditions:

Parameter	Setting
Ionization Mode	Negative ESI
Capillary Voltage	2.5 - 3.5 kV
Sampling Cone	20 - 40 V
Source Temperature	100 - 120 °C
Desolvation Temp.	350 - 450 °C
Desolvation Gas	Nitrogen
Collision Gas	Argon
Acquisition Range	m/z 50 - 1000
MS/MS Collision Energy	15 V (for fragmentation analysis)

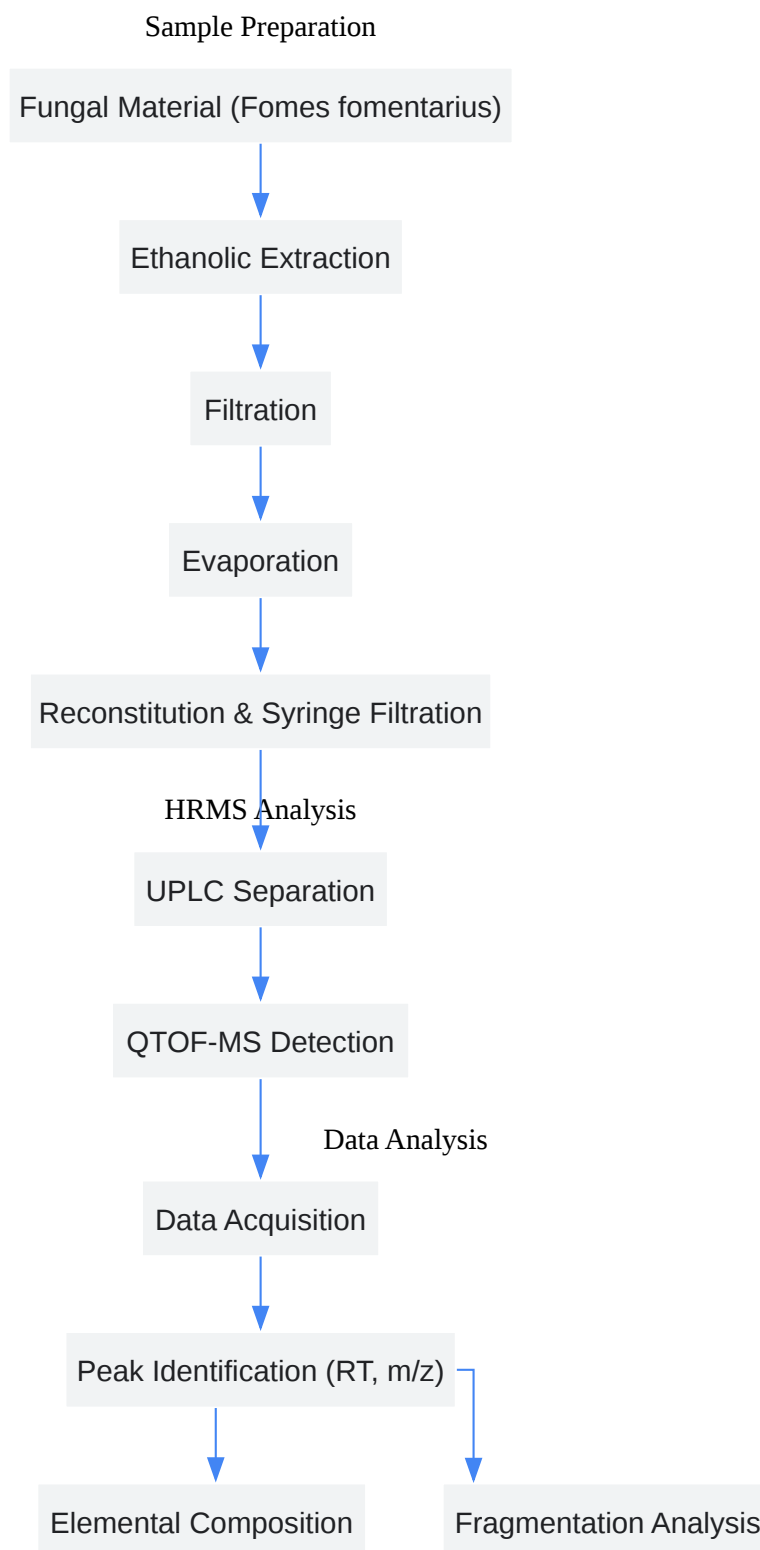
Data Processing and Analysis

- Acquire data using the instrument's software.

- Process the raw data to identify the peak corresponding to **Fomentariol** based on its retention time and accurate mass.
- Extract the accurate mass of the $[M-H]^-$ ion and compare it to the theoretical mass to confirm the elemental composition.
- Analyze the MS/MS data to identify characteristic fragment ions, further confirming the structure of **Fomentariol**.

Visualizations

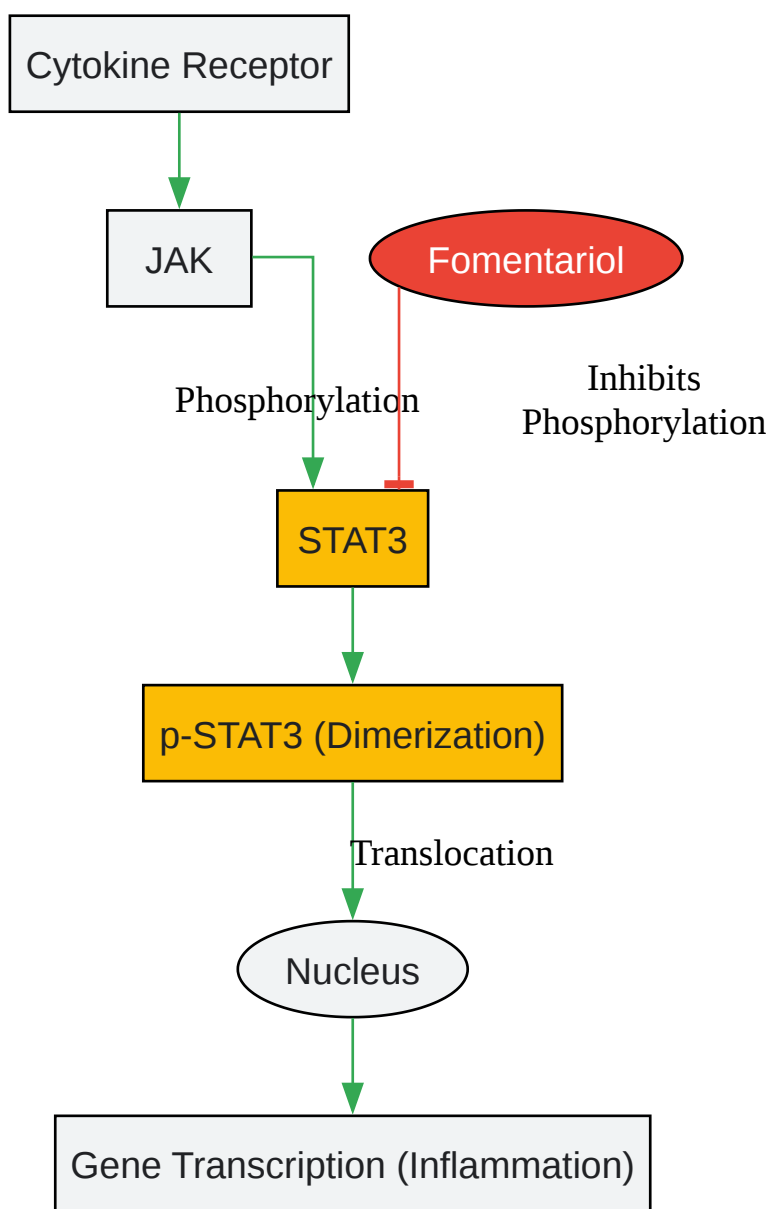
Experimental Workflow

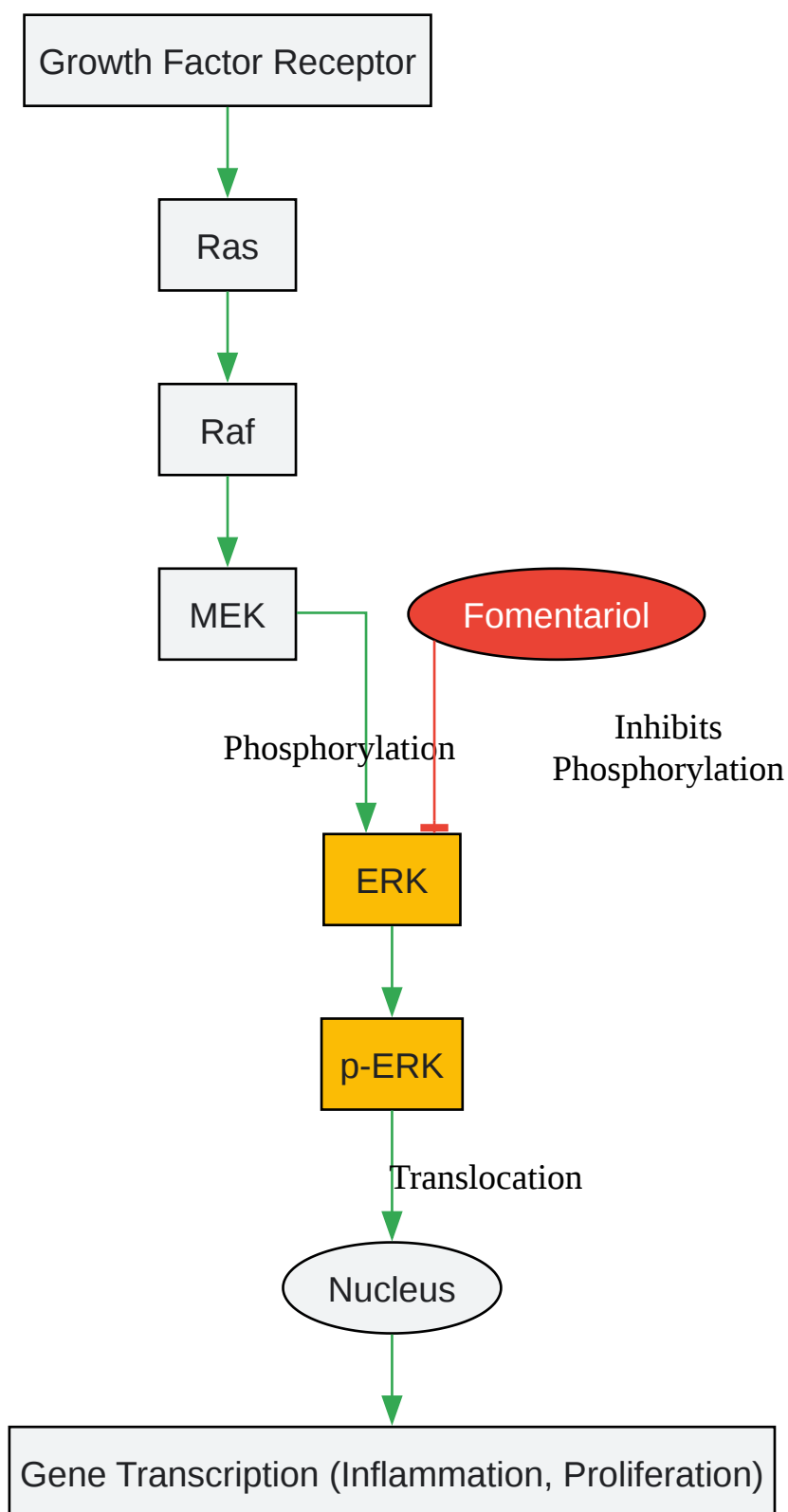


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Caption: Experimental workflow for **Fomentariol** analysis.

Fomentariol's Inhibition of the STAT3 Signaling Pathway





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